

Safeguarding Your Research: A Comprehensive Guide to Handling 1-(3-Acetamidophenyl)-5-mercaptotetrazole

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Compound of Interest

Compound Name: 1-(3-Acetamidophenyl)-5-mercaptotetrazole

Cat. No.: B086221

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This document provides essential safety and logistical information for the handling and disposal of **1-(3-Acetamidophenyl)-5-mercaptotetrazole**. Adherence to these procedural guidelines is critical for ensuring a safe laboratory environment and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

1-(3-Acetamidophenyl)-5-mercaptotetrazole is classified as a flammable solid and may cause skin, eye, and respiratory irritation.^[1] Engineering controls, such as a certified chemical fume hood, should be the primary means of exposure control. In all instances, appropriate PPE must be worn.

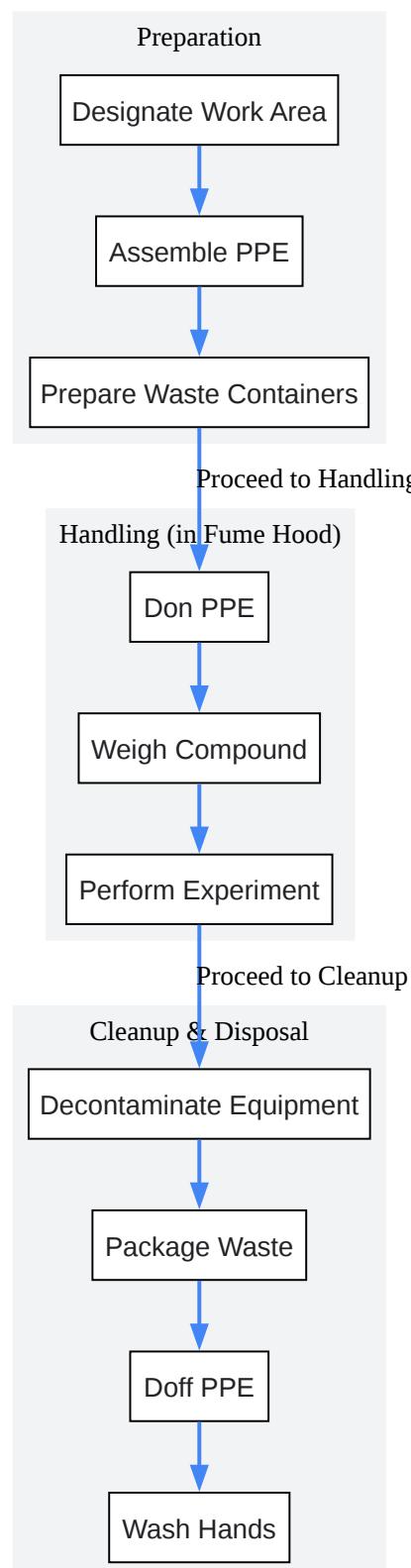
Summary of Required Personal Protective Equipment

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves (minimum 8 mil thickness), double-gloved.	Provides splash protection against the chemical. Double-gloving is recommended for handling hazardous powders. [1] [2]
Eye Protection	ANSI-approved safety goggles.	Protects against dust particles and potential splashes. [1]
Body Protection	Flame-resistant lab coat, fully buttoned.	Protects against flammable solids and prevents skin contact. [1]
Footwear	Closed-toe shoes.	Protects feet from spills and falling objects. [1]
Respiratory Protection	NIOSH-approved N95 respirator or higher.	Required when handling the powder outside of a chemical fume hood to prevent inhalation of dust particles. [1]

Note: Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with local regulations.

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for the safe handling of **1-(3-Acetamidophenyl)-5-mercaptotetrazole**.



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References

- 1. ehs.washington.edu [ehs.washington.edu]
- 2. worksafegear.com.au [worksafegear.com.au]
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